

Ro 04-5595 hydrochloride light sensitivity and degradation

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Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B1679426

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Technical Support Center: Ro 04-5595 Hydrochloride

This technical support center provides guidance for researchers, scientists, and drug development professionals on the handling, storage, and troubleshooting of experiments involving **Ro 04-5595 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: How should I store **Ro 04-5595 hydrochloride** powder?

A1: **Ro 04-5595 hydrochloride** powder should be stored in a sealed container in a cool, dry place. For long-term storage, -20°C is recommended.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: What are the recommended storage conditions for **Ro 04-5595 hydrochloride** in solvent?

A2: Stock solutions of **Ro 04-5595 hydrochloride** should be stored at -80°C for long-term stability, which can extend for up to a year. For shorter periods, such as a few weeks, storage at -20°C is also acceptable.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q3: Is **Ro 04-5595 hydrochloride** sensitive to light?

A3: While specific photostability data is not readily available in the provided search results, general best practices for handling chemical compounds recommend protection from light,

especially for long-term storage. It is advisable to store the compound in an opaque vial or in a dark location to minimize potential light-induced degradation.

Q4: How can I improve the solubility of **Ro 04-5595 hydrochloride**?

A4: If you encounter solubility issues, gently warming the solution to 37°C and using an ultrasonic bath can aid in dissolution.[1][2] Sonication is also recommended when preparing aqueous or DMSO solutions.[4]

Q5: What solvents are compatible with **Ro 04-5595 hydrochloride**?

A5: **Ro 04-5595 hydrochloride** is soluble in water up to 15 mM and in DMSO up to 100 mM.[2]

Storage Condition Summary

For easy reference, the following table summarizes the recommended storage conditions for **Ro 04-5595 hydrochloride** from various suppliers.

Form	Storage Temperature	Duration	Source(s)
Powder	-20°C	Up to 3 years	[3][4]
In Solvent (DMSO)	-80°C	Up to 1 year	[4]
In Solvent (DMSO)	-80°C	Up to 6 months	[3]
In Solvent (DMSO)	4°C	Up to 2 weeks	[3]
Stock Solution	Below -20°C	Several months	[2]

Troubleshooting Guide

Encountering unexpected results in your experiments? The following guide provides troubleshooting steps related to the potential degradation of **Ro 04-5595 hydrochloride**.

Issue 1: Diminished or No Compound Activity

- Potential Cause: Compound degradation due to improper storage.

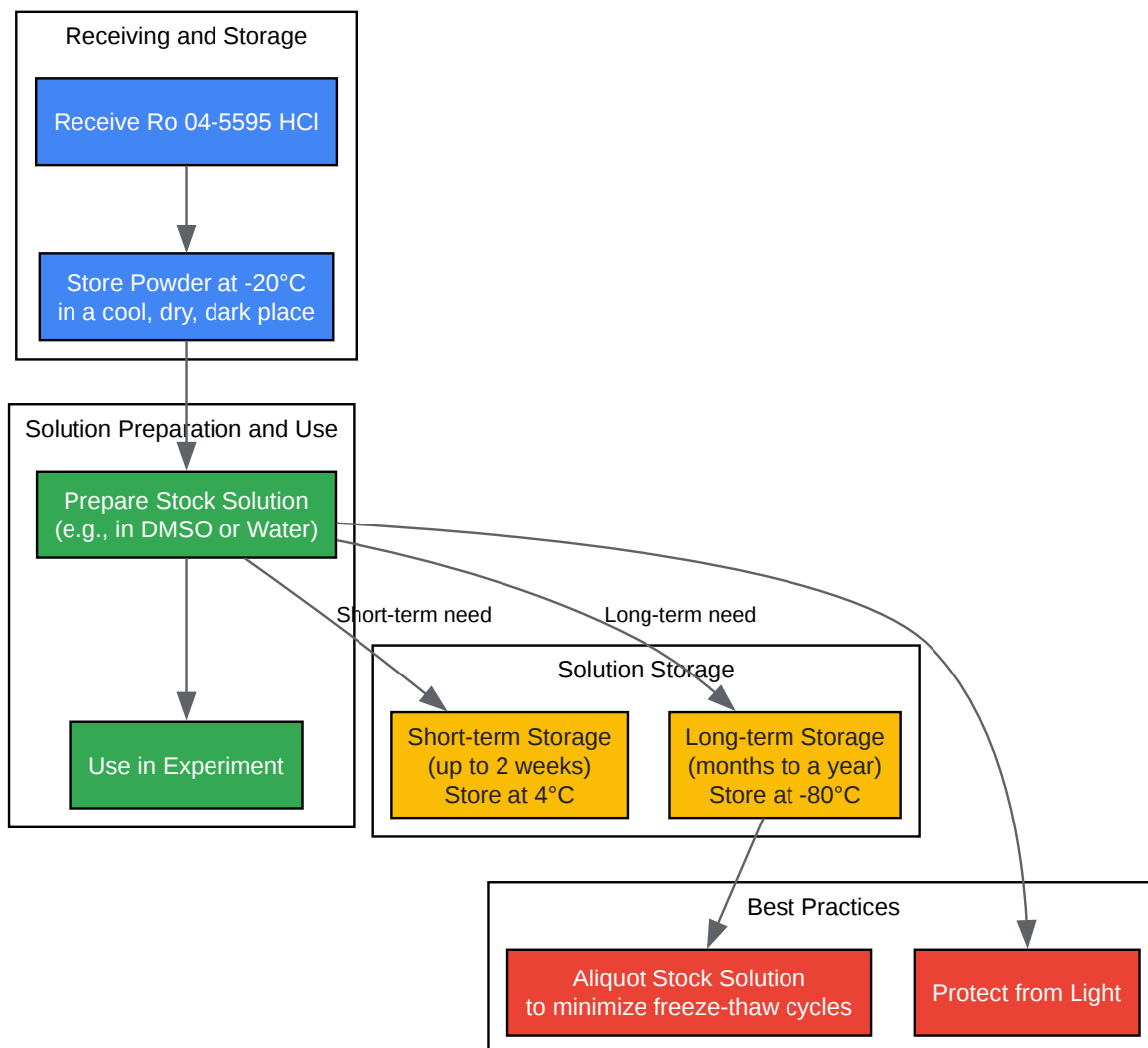
- Troubleshooting Steps:
 - Verify Storage Conditions: Confirm that the compound (both powder and solutions) has been stored at the recommended temperatures and protected from light.
 - Prepare Fresh Stock Solution: If the stock solution has been stored for an extended period or subjected to multiple freeze-thaw cycles, prepare a fresh solution from the powder.
 - Use a New Aliquot: If using a multi-use stock solution, try a fresh, previously unopened aliquot.
 - Confirm Concentration: Re-verify the concentration of your stock solution.

Issue 2: Precipitate Formation in Solution

- Potential Cause: Poor solubility or compound degradation.
- Troubleshooting Steps:
 - Aid Dissolution: Gently warm the solution and use sonication as described in the FAQs.
 - Check Solvent Quality: Ensure the solvent used is of high purity and anhydrous if necessary.
 - Prepare a More Dilute Solution: If the concentration is high, try preparing a more dilute stock solution.

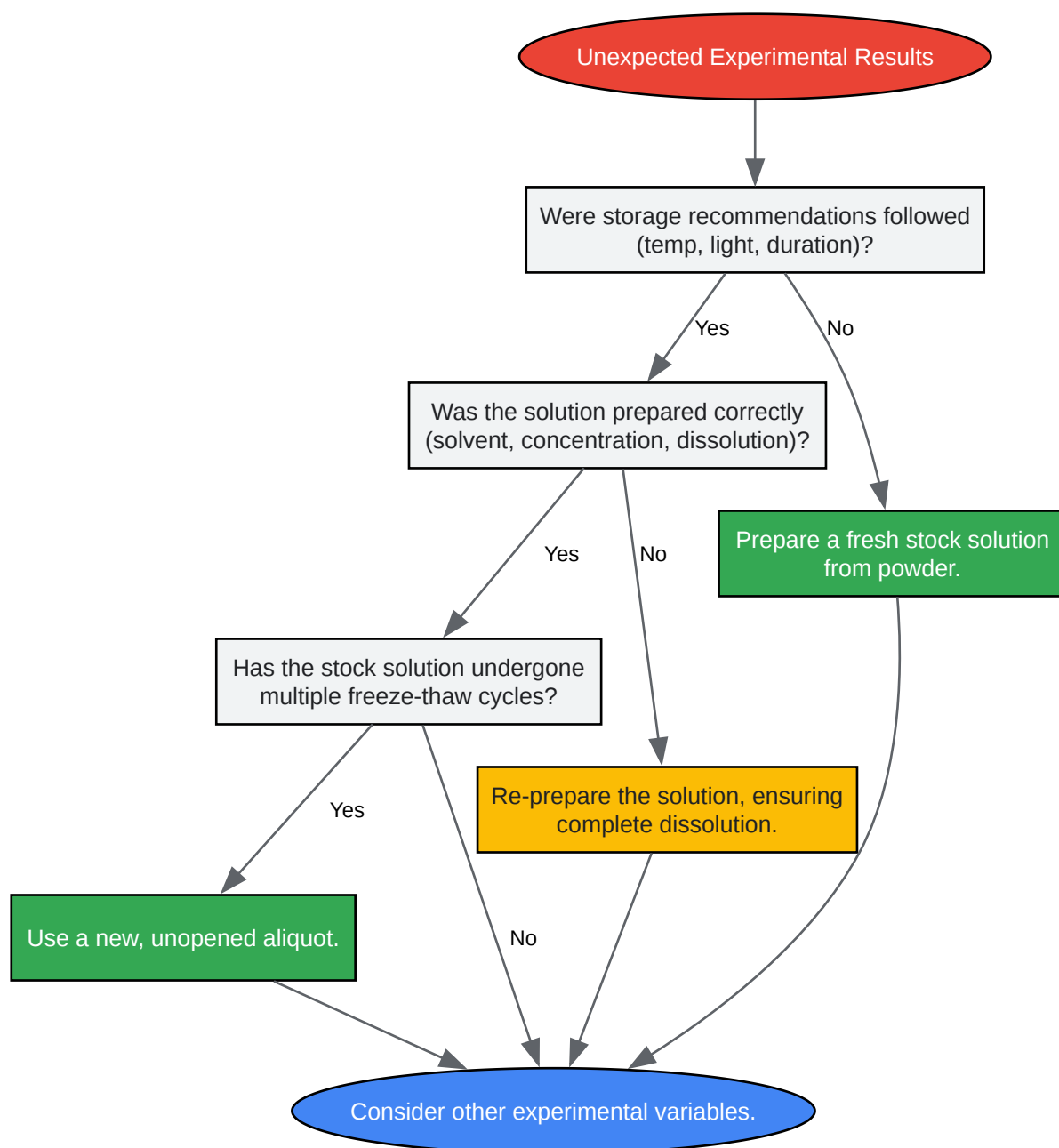
Experimental Workflow & Troubleshooting Diagrams

The following diagrams illustrate the recommended workflow for handling and storing **Ro 04-5595 hydrochloride** and a troubleshooting decision tree for unexpected experimental outcomes.



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Caption: Recommended workflow for handling **Ro 04-5595 hydrochloride**.



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Caption: Troubleshooting decision tree for **Ro 04-5595 hydrochloride**.

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